

Anwendungshinweis: HPLC-Analyse von Methyl-9-oxononanoat nach Derivatisierung

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 9-oxononanoate

Cat. No.: B047897

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieser Anwendungshinweis beschreibt eine detaillierte Methode zur quantitativen Analyse von Methyl-9-oxononanoat mittels Hochleistungsflüssigkeitschromatographie (HPLC) nach einer Prä-Säulen-Derivatisierung mit 2,4-Dinitrophenylhydrazin (DNPH). Diese Methode erhöht die Nachweisempfindlichkeit durch die Einführung eines starken Chromophors, was die Quantifizierung im unteren Spurenbereich ermöglicht.

Einleitung

Methyl-9-oxononanoat ist ein Aldehyd-Fettsäuremethylester, der als vielseitiger Baustein in der organischen Synthese und in der biochemischen Forschung dient.^{[1][2]} Seine genaue Quantifizierung ist in verschiedenen Forschungsbereichen, wie der Lipidomik und der Entwicklung von pharmazeutischen Wirkstoffen, von entscheidender Bedeutung. Die direkte Analyse von Aldehyden mittels HPLC ist oft aufgrund des Fehlens eines geeigneten Chromophors für die UV-Detektion schwierig.^[3] Die Derivatisierung mit 2,4-Dinitrophenylhydrazin (DNPH) ist eine weit verbreitete und robuste Methode, um Aldehyde und Ketone für die HPLC-Analyse nachweisbar zu machen.^{[3][4]} Die Reaktion führt zur Bildung eines stabilen 2,4-Dinitrophenylhydrazons, das eine starke UV-Absorption bei etwa 360 nm aufweist.^[5]

Diese Applikationsschrift bietet ein detailliertes Protokoll für die Derivatisierung von Methyl-9-oxononanoat mit DNPH und die anschließende quantitative Analyse mittels Umkehrphasen-HPLC.

Quantitative Datenzusammenfassung

Die folgende Tabelle fasst die erwarteten Leistungsdaten der HPLC-Methode für die Analyse des DNPH-Derivats von Methyl-9-oxononanoat zusammen. Diese Daten basieren auf typischen Ergebnissen für langkettige Aldehyd-DNPH-Derivate und dienen als Referenz.

Parameter	Wert
Retentionszeit (tR)	ca. 12.5 min
Nachweisgrenze (LOD)	5 - 20 µg/L
Bestimmungsgrenze (LOQ)	15 - 60 µg/L
Linearitätsbereich	0.1 - 100 µg/mL
Korrelationskoeffizient (r ²)	> 0.999
UV-Detektionswellenlänge	360 nm

Experimentelle Protokolle

Protokoll 1: Derivatisierung von Methyl-9-oxononanoat mit DNPH

Dieses Protokoll beschreibt die chemische Reaktion zur Umwandlung von Methyl-9-oxononanoat in sein 2,4-Dinitrophenylhydrazon-Derivat.

Materialien und Reagenzien:

- Methyl-9-oxononanoat Standard
- 2,4-Dinitrophenylhydrazin (DNPH), analysenrein
- Acetonitril (HPLC-Qualität)
- Schwefelsäure (konzentriert, analysenrein)
- Wasser (HPLC-Qualität)

- Reaktionsgefäße (z.B. 2-mL-Vials mit Kappen)
- Wasserbad oder Thermoblock

Herstellung der DNPH-Lösung:

- Vorsicht: DNPH ist im trockenen Zustand explosiv und sollte mit Vorsicht gehandhabt werden.
- Lösen Sie 200 mg DNPH in 100 mL Acetonitril.
- Säuern Sie die Lösung vorsichtig durch Zugabe von 2 mL konzentrierter Schwefelsäure an.
- Mischen Sie die Lösung gründlich, bis sich das DNPH vollständig gelöst hat. Diese Lösung sollte frisch zubereitet oder bei 4°C im Dunkeln gelagert werden.

Derivatisierungsschritte:

- Lösen Sie die Methyl-9-oxononanoat-Probe oder den Standard in Acetonitril, um eine bekannte Konzentration zu erhalten.
- Geben Sie 500 µL der Proben- oder Standardlösung in ein Reaktionsgefäß.
- Fügen Sie 500 µL der DNPH-Reagenzlösung hinzu.
- Verschließen Sie das Gefäß fest, mischen Sie es durch Vortexen und inkubieren Sie es für 30 Minuten bei 40°C in einem Wasserbad.[2]
- Kühlen Sie die Reaktion auf Raumtemperatur ab.
- Die Probe ist nun für die HPLC-Analyse bereit. Gegebenenfalls kann die Lösung vor der Injektion mit Acetonitril verdünnt werden.

Protokoll 2: HPLC-Analyse des derivatisierten Methyl-9-oxononanoats

Dieses Protokoll beschreibt die chromatographischen Bedingungen für die Trennung und Quantifizierung des Methyl-9-oxononanoat-DNPH-Derivats.

HPLC-System und -Bedingungen:

- HPLC-System: Ein Standard-HPLC-System mit einem binären Gradientenpumpensystem, einem Autosampler, einem Säulenthermostaten und einem Diodenarray-Detektor (DAD) oder UV-Vis-Detektor.
- Säule: C18-Umkehrphasensäule (z.B. 4.6 x 150 mm, 5 µm Partikelgröße).
- Mobile Phase A: Wasser (HPLC-Qualität)
- Mobile Phase B: Acetonitril (HPLC-Qualität)
- Gradient:
 - 0-2 min: 60% B
 - 2-15 min: linearer Anstieg auf 95% B
 - 15-18 min: 95% B
 - 18-20 min: Rückkehr zu 60% B
 - 20-25 min: Äquilibration bei 60% B
- Flussrate: 1.0 mL/min
- Säulentemperatur: 30°C
- Injektionsvolumen: 10 µL
- Detektion: UV bei 360 nm^[5]

Diagramme

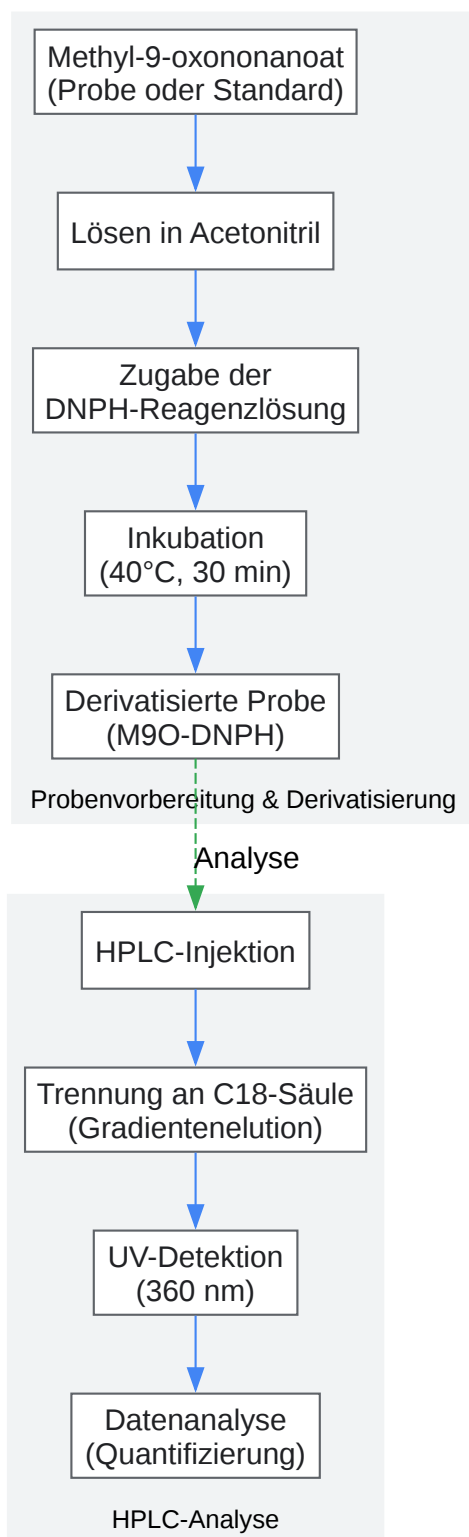
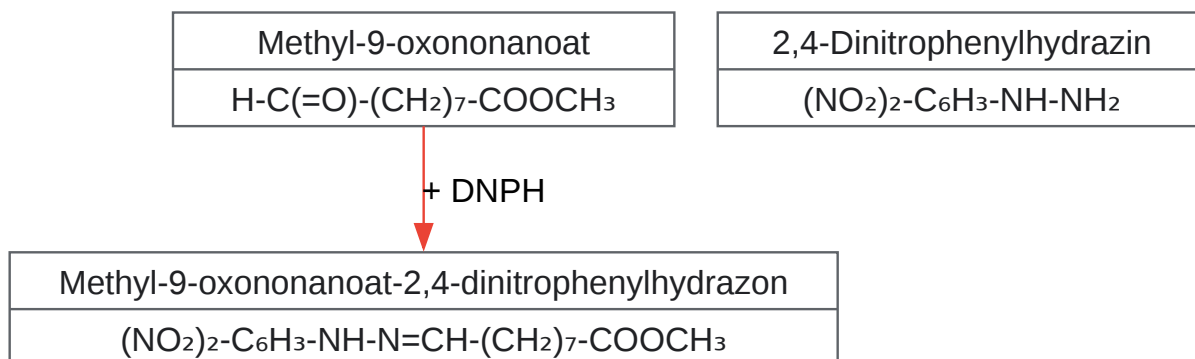


Abbildung 1: Experimenteller Arbeitsablauf

[Click to download full resolution via product page](#)

Abbildung 1: Experimenteller Arbeitsablauf



H_2O

Abbildung 2: Derivatisierungsreaktion

[Click to download full resolution via product page](#)

Abbildung 2: Derivatisierungsreaktion

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
- 2. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 3. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
- 4. Analysis of 2,4-DNPH Derivatised Aldehydes by HPLC-DAD | SCION Instruments [[scioninstruments.com](https://www.scioninstruments.com)]
- 5. [csus.edu](https://www.csus.edu) [[csus.edu](https://www.csus.edu)]
- To cite this document: BenchChem. [Anwendungshinweis: HPLC-Analyse von Methyl-9-oxononanoat nach Derivatisierung]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b047897#derivatization-of-methyl-9-oxononanoate-for-hplc-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com